

"Azepan-3-yl-methyl-amine" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azepan-3-yl-methyl-amine

Cat. No.: B055181

[Get Quote](#)

Technical Guide: Azepan-3-yl-methyl-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **Azepan-3-yl-methyl-amine**. Due to the limited availability of detailed experimental data for this specific compound in publicly accessible literature, this document also presents generalized experimental protocols and conceptual diagrams relevant to the broader class of azepane derivatives. These are intended to serve as illustrative examples for researchers in the field.

Core Molecular Data

The fundamental molecular characteristics of **Azepan-3-yl-methyl-amine** are summarized below.

Property	Value	Citation
Molecular Formula	C ₇ H ₁₆ N ₂	[1] [2]
Molecular Weight	128.22 g/mol	[1]
Monoisotopic Mass	128.131348519 g/mol	[2]

Conceptual Experimental Protocols

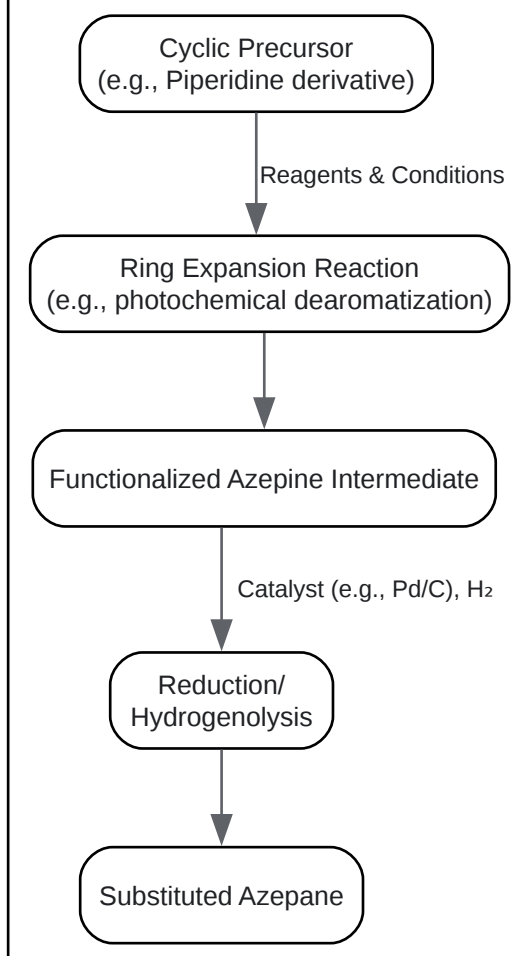
While specific experimental procedures for **Azepan-3-yl-methyl-amine** are not readily available, the following sections describe common methodologies for the synthesis and analysis of related azepane and amine compounds.

General Synthesis of Functionalized Azepanes

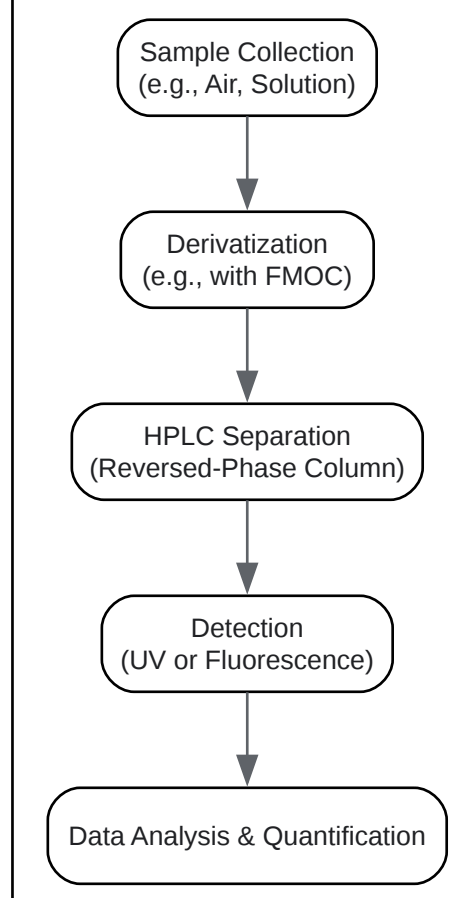
The synthesis of azepane rings is a key challenge in organic chemistry, with several established strategies. These often involve ring-closing or ring-expansion reactions.^[3] A recently reported strategy involves a photochemical dearomative ring expansion of nitroarenes, which can be followed by hydrogenolysis to yield complex azepanes in two steps.^[4] Another common approach is the stereoselective synthesis from carbohydrate-derived precursors, which can involve key steps like osmium-catalyzed tethered aminohydroxylation followed by intramolecular reductive amination to form the azepane ring.

A representative workflow for the synthesis of a functionalized azepane derivative is outlined below. This generalized scheme illustrates a common synthetic logic in medicinal chemistry.

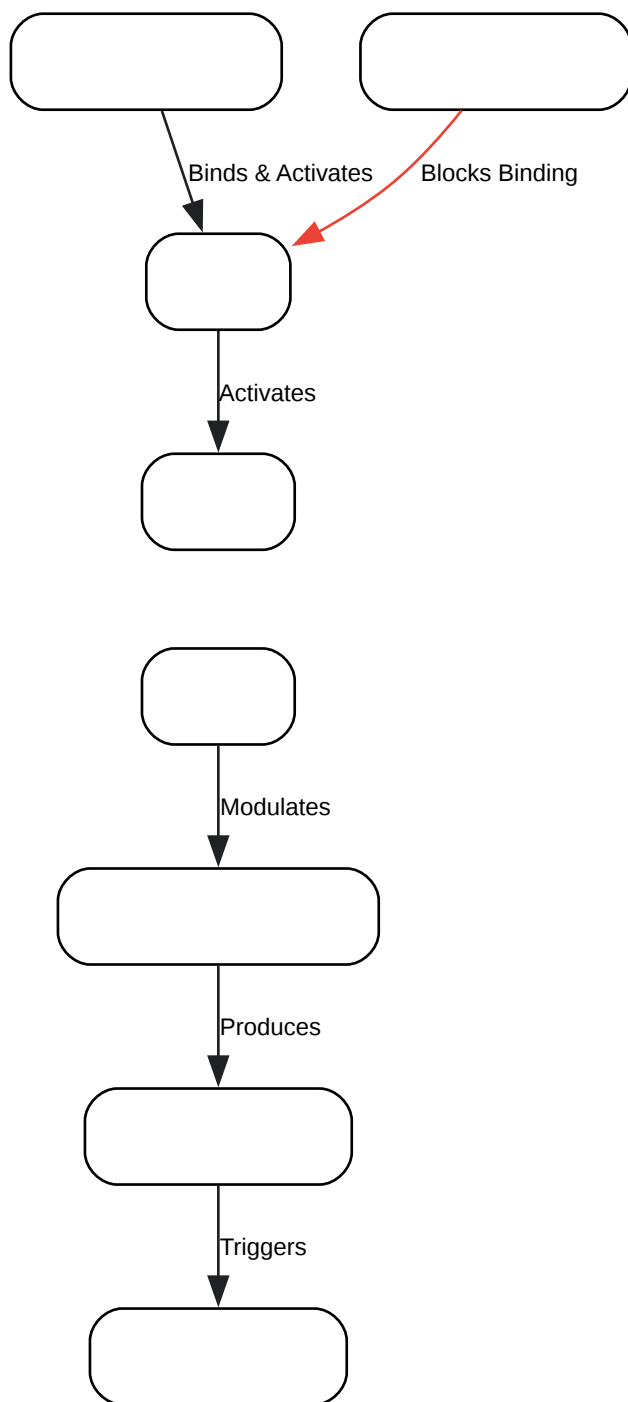
Generalized Synthetic Workflow



General Analytical Workflow



Hypothetical GPCR Antagonism by an Azepane Derivative

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jopir.in [jopir.in]
- 2. Page loading... [guidechem.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of polysubstituted azepanes by dearomative ring expansion of nitroarenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Azepan-3-yl-methyl-amine" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055181#azepan-3-yl-methyl-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com